

Spectroscopic data of S-Propyl thioacetate (NMR, IR, MS)

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Compound of Interest

Compound Name: *S-Propyl thioacetate*

CAS No.: 2307-10-0

Cat. No.: B1580869

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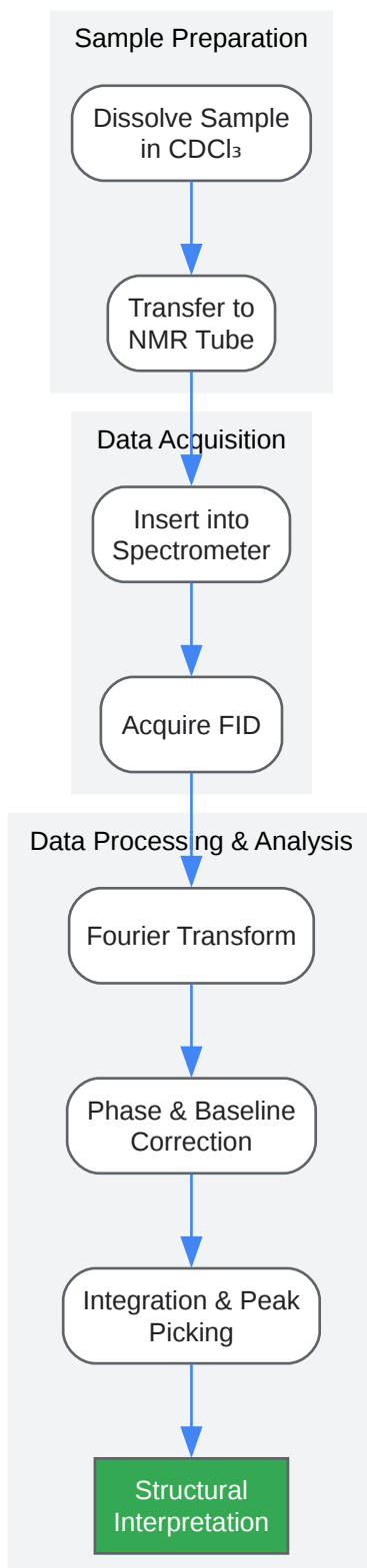
An In-depth Technical Guide to the Spectroscopic Characterization of **S-Propyl Thioacetate**

Introduction

S-Propyl thioacetate (CAS No. 2307-10-0) is a thioester compound with the molecular formula $C_5H_{10}OS$.^{[1][2][3]} As a key component in the flavor profile of certain foods, notably those in the *Allium* genus like onions, its distinct sulfurous and savory aroma is of great interest to the flavor and fragrance industry.^{[4][5]} Beyond its organoleptic properties, the thioester functional group makes it a versatile intermediate in organic synthesis.^[4] For researchers in drug development and chemical synthesis, precise structural confirmation and purity assessment are paramount. This guide provides a comprehensive analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **S-Propyl thioacetate**, offering field-proven insights into data acquisition and interpretation.

The unambiguous identification of **S-Propyl thioacetate** relies on the synergistic application of these techniques. Each method provides a unique piece of the structural puzzle, and together, they form a self-validating system for characterization.

Below is the chemical structure of **S-Propyl thioacetate**, with atoms numbered for clear reference in the subsequent spectroscopic analysis.



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Caption: General workflow for NMR spectroscopic analysis.

¹H NMR Data Summary

Signal	Assigned Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration	J (Hz)
a	C5H ₃	~ 0.98	Triplet (t)	3H	~ 7.4
b	C4H ₂	~ 1.62	Sextet	2H	~ 7.4
c	C3H ₂	~ 2.85	Triplet (t)	2H	~ 7.4
d	C1H ₃	~ 2.32	Singlet (s)	3H	N/A

Interpretation of the ¹H NMR Spectrum

The ¹H NMR spectrum of **S-Propyl thioacetate** presents four distinct signals, consistent with its structure.

- Signal 'a' (δ ~ 0.98, 3H, triplet): This upfield signal corresponds to the terminal methyl protons (C5H₃) of the propyl group. It appears as a triplet because its two neighboring protons on C4 split it according to the n+1 rule (2+1=3).
- Signal 'b' (δ ~ 1.62, 2H, sextet): These are the methylene protons (C4H₂) of the propyl chain. They are coupled to both the C5 methyl group (3 protons) and the C3 methylene group (2 protons), resulting in a complex multiplet that approximates a sextet ((3+1) * (2+1) is more complex, but often appears as n+1 = 5+1=6 peaks).
- Signal 'c' (δ ~ 2.85, 2H, triplet): This downfield triplet is assigned to the methylene protons (C3H₂) directly attached to the electron-withdrawing sulfur atom. This deshielding effect shifts the signal downfield compared to a standard alkane methylene group. It is split into a triplet by the two adjacent protons on C4 (2+1=3).
- Signal 'd' (δ ~ 2.32, 3H, singlet): This sharp singlet represents the three protons of the acetyl methyl group (C1H₃). Since there are no adjacent protons, the signal is not split and appears

as a singlet.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon NMR provides information on the number of non-equivalent carbon atoms and their chemical environments.

Experimental Protocol: ¹³C NMR Acquisition

The protocol is similar to that for ¹H NMR, but requires a higher sample concentration (20-50 mg) and a significantly larger number of scans due to the low natural abundance of the ¹³C isotope. Proton decoupling is typically used to simplify the spectrum, resulting in a single sharp peak for each unique carbon atom.

¹³C NMR Data Summary

Assigned Carbon	Chemical Shift (δ, ppm)
C5	~ 13.4
C4	~ 22.8
C3	~ 30.8
C1	~ 31.5
C2 (C=O)	~ 195.0

Note: Data sourced from SpectraBase and consistent with known chemical shifts for thioesters. [\[6\]](#)

Interpretation of the ¹³C NMR Spectrum

- Carbonyl Carbon (C2, δ ~ 195.0): The most downfield signal is characteristic of a thioester carbonyl carbon. This is significantly different from the carbonyl of a typical ester (~170 ppm), providing a key diagnostic marker.
- Alkyl Carbons (C1, C3, C4, C5): The remaining four signals in the upfield region correspond to the four sp³ hybridized carbons.

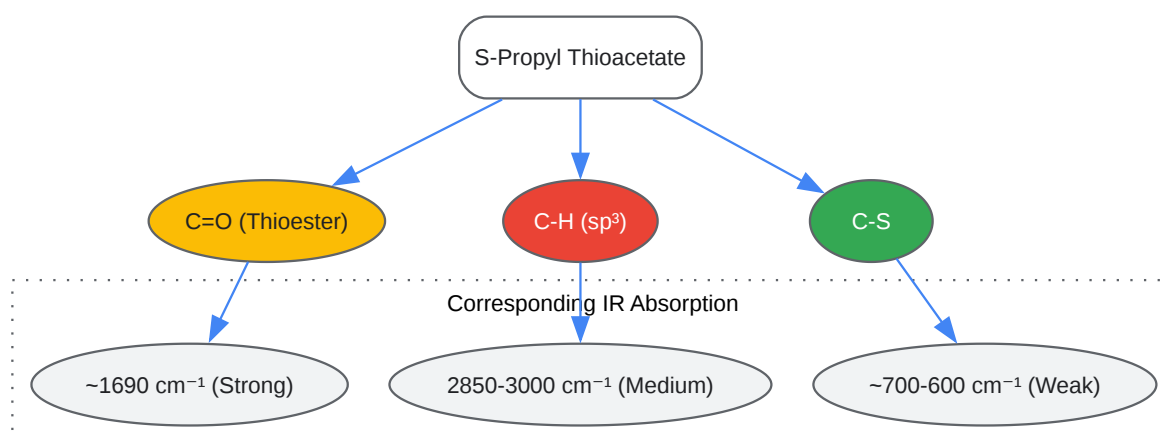
- C1 ($\delta \sim 31.5$): The acetyl methyl carbon.
- C3 ($\delta \sim 30.8$): The methylene carbon attached to sulfur.
- C4 ($\delta \sim 22.8$): The central methylene carbon of the propyl group.
- C5 ($\delta \sim 13.4$): The terminal methyl carbon, which is the most shielded and thus appears furthest upfield.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of specific functional groups within a molecule by measuring the absorption of infrared radiation at characteristic vibrational frequencies.

Experimental Protocol: IR Spectrum Acquisition

- **Sample Preparation:** A drop of neat **S-Propyl thioacetate** liquid is placed between two polished salt (NaCl or KBr) plates.
- **Data Acquisition:** The plates are mounted in the spectrometer, and the IR spectrum is recorded, typically over the range of 4000 to 600 cm^{-1} . A background spectrum of air is recorded first and automatically subtracted.



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Caption: Correlation of functional groups to IR absorption frequencies.

IR Data Summary

Frequency (cm ⁻¹)	Intensity	Functional Group Assignment
2965-2875	Medium-Strong	C-H (sp ³) stretching
~ 1690	Strong, Sharp	C=O (Thioester) stretching
~ 1460	Medium	C-H bending
~ 1130	Medium	C-C stretching
~ 650	Weak-Medium	C-S stretching

Note: Data is based on the evaluated reference spectrum from the Coblentz Society collection, available via the NIST Chemistry WebBook. [\[1\]](#)

Interpretation of the IR Spectrum

The IR spectrum provides definitive evidence for the key functional groups in **S-Propyl thioacetate**.

- **C=O Stretch (~1690 cm⁻¹):** The most prominent and diagnostic peak is the strong absorption for the thioester carbonyl group. This frequency is notably lower than that of a typical ester (~1735 cm⁻¹) due to the reduced resonance contribution of the sulfur atom's lone pair compared to oxygen. This is a critical piece of evidence for identifying the thioester moiety.
- **C-H Stretches (2965-2875 cm⁻¹):** These absorptions confirm the presence of the alkyl (propyl and acetyl) portions of the molecule.
- **C-S Stretch (~650 cm⁻¹):** A weaker absorption in the fingerprint region is indicative of the carbon-sulfur single bond.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern upon ionization. For a volatile compound like **S-Propyl**

thioacetate, Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is the method of choice.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** A dilute solution of **S-Propyl thioacetate** is prepared in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Injection:** A small volume (1 μL) is injected into the GC, where it is vaporized and separated from the solvent on a capillary column.
- **Ionization:** As the compound elutes from the GC column, it enters the MS source, where it is bombarded with high-energy electrons (typically 70 eV). This process, known as Electron Ionization (EI), ejects an electron to form a radical cation (the molecular ion, $\text{M}^{+\bullet}$).
- **Fragmentation & Detection:** The high energy of the molecular ion causes it to fragment into smaller, characteristic ions. These ions are separated by their mass-to-charge ratio (m/z) and detected.

MS Data Summary

The molecular weight of **S-Propyl thioacetate** ($\text{C}_5\text{H}_{10}\text{OS}$) is 118.20 g/mol . [\[6\]](#)

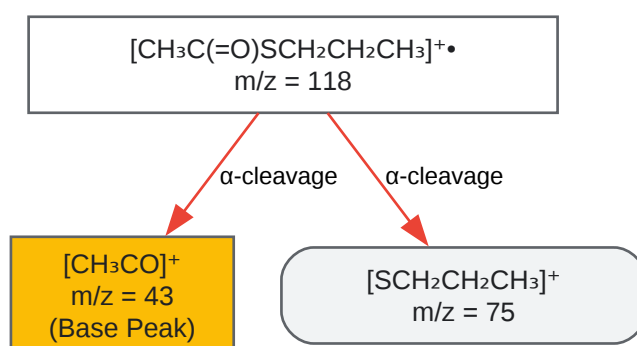
m/z	Relative Intensity	Proposed Fragment Ion
118	Moderate	$[\text{C}_5\text{H}_{10}\text{OS}]^{+\bullet}$ (Molecular Ion, $\text{M}^{+\bullet}$)
75	High	$[\text{CH}_3\text{CH}_2\text{CH}_2\text{S}]^+$
43	100% (Base Peak)	$[\text{CH}_3\text{CO}]^+$

| 41 | High | $[\text{C}_3\text{H}_5]^+$ (Allyl cation from propyl group) |

Note: Fragmentation data is compiled from the NIST Mass Spectrometry Data Center and PubChem. [\[6\]](#)[\[7\]](#)

Interpretation of the Mass Spectrum

- **Molecular Ion (m/z 118):** The presence of a peak at m/z 118 confirms the molecular weight of the compound. **[6]* Base Peak (m/z 43):** The most intense peak in the spectrum (the base peak) occurs at m/z 43. This corresponds to the highly stable acetyl cation, $[\text{CH}_3\text{CO}]^+$. This fragment results from the cleavage of the C-S bond, a characteristic and dominant fragmentation pathway for thioacetates. Its high abundance is a powerful diagnostic tool.
- **Other Key Fragments:** The peak at m/z 75 represents the propylthio cation, $[\text{SCH}_2\text{CH}_2\text{CH}_3]^+$, formed by the loss of the acetyl group. The peak at m/z 41 is characteristic of the propyl fragment, which often rearranges to the stable allyl cation.



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